

"Elacestrant S enantiomer dihydrochloride" aggregation issues and solutions

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Compound of Interest

Compound Name: *Elacestrant S enantiomer dihydrochloride*

Cat. No.: *B2734308*

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Elacestrant S-enantiomer Dihydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on addressing potential aggregation issues with Elacestrant S-enantiomer dihydrochloride. The following information is curated to assist in troubleshooting common challenges encountered during laboratory experiments.

Frequently Asked Questions (FAQs)

Q1: What is Elacestrant dihydrochloride and what are its basic properties?

Elacestrant dihydrochloride is the salt form of Elacestrant, a selective estrogen receptor degrader (SERD).[1][2] It is classified as a Biopharmaceutics Classification System (BCS) Class 4 drug substance, indicating it has both low solubility and low permeability.[1] The compound is highly basic and lipophilic.[1]

Q2: My Elacestrant dihydrochloride solution appears cloudy or has visible particles. What could be the cause?

Cloudiness or particulate formation is likely due to the low aqueous solubility of Elacestrant dihydrochloride, leading to precipitation or aggregation.[1][3] Its solubility is pH-dependent, with

higher solubility at acidic pH.[1] For instance, the solubility is approximately 33 mg/mL at pH 1 but drops to around 0.01 mg/mL at pH 6.8.[1]

Q3: How can I improve the solubility of Elacestrant dihydrochloride in my experiments?

Several strategies can be employed to improve solubility and prevent aggregation:

- Solvent Selection: Elacestrant dihydrochloride is sparingly soluble in DMSO (1-10 mg/mL).[2] For in vivo studies, various solvent systems have been used, such as:
 - 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[4][5]
 - A solution containing SBE- β -CD (sulfobutyl ether beta-cyclodextrin).[4]
- pH Adjustment: Maintaining an acidic pH can help keep the compound in solution. Elacestrant dihydrochloride is freely soluble in 0.01N HCl.[6]
- Sonication: For preparations in DMSO or other solvent systems, sonication is recommended to aid dissolution.[5]

Q4: Are there different physical forms of Elacestrant dihydrochloride that I should be aware of?

Yes, recent research has identified multiple polymorphic forms of Elacestrant dihydrochloride. [7] Different polymorphs can have different physical properties, including solubility and stability, which could potentially impact aggregation behavior.[7] When sourcing the compound, it is important to be aware of the specific form being used.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitate forms upon addition to aqueous buffer.	The low aqueous solubility of Elacestrant dihydrochloride at neutral or near-neutral pH.[1]	- Lower the pH of the final solution if the experimental conditions allow.- Increase the percentage of organic co-solvent (e.g., DMSO) in the final solution.- Consider using a formulation with solubility enhancers like PEG300, Tween-80, or cyclodextrins.[4][5]
Inconsistent results in cell-based assays.	Aggregation of the compound in the cell culture medium, leading to variable effective concentrations.	- Prepare a concentrated stock solution in a suitable solvent like DMSO.[2]- Ensure rapid and thorough mixing when diluting the stock solution into the aqueous cell culture medium.- Visually inspect the medium for any signs of precipitation after adding the compound.- Consider the use of a low percentage of serum or a non-ionic surfactant in the medium if compatible with the assay.
Difficulty dissolving the solid compound.	Inadequate solvent or dissolution method.	- Use a recommended solvent such as DMSO.[2]- Employ sonication to facilitate dissolution.[5]- For aqueous-based systems, start with an acidic buffer.[6]

Quantitative Data Summary

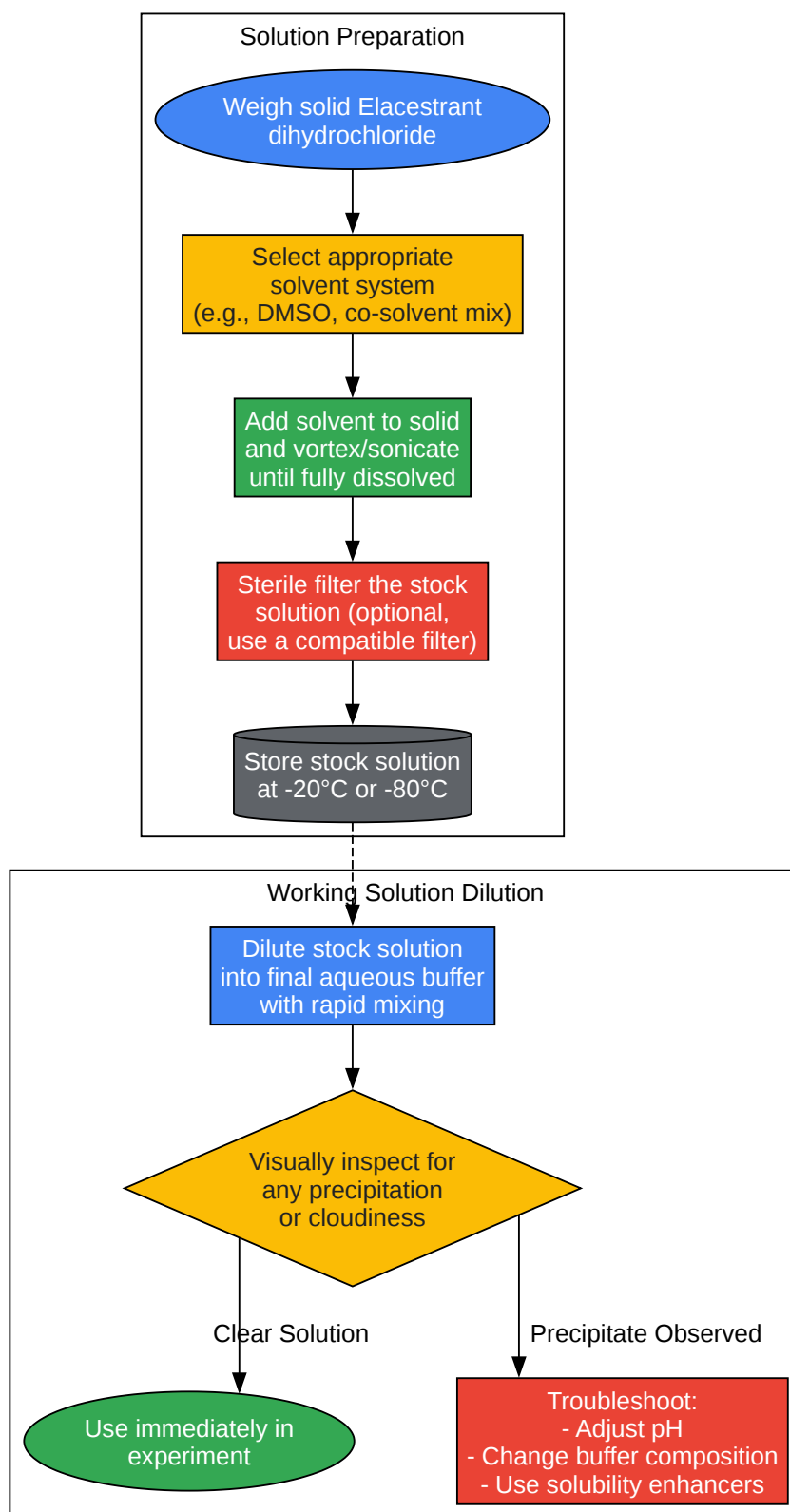
Table 1: Solubility of Elacestrant Dihydrochloride in Various Solvents

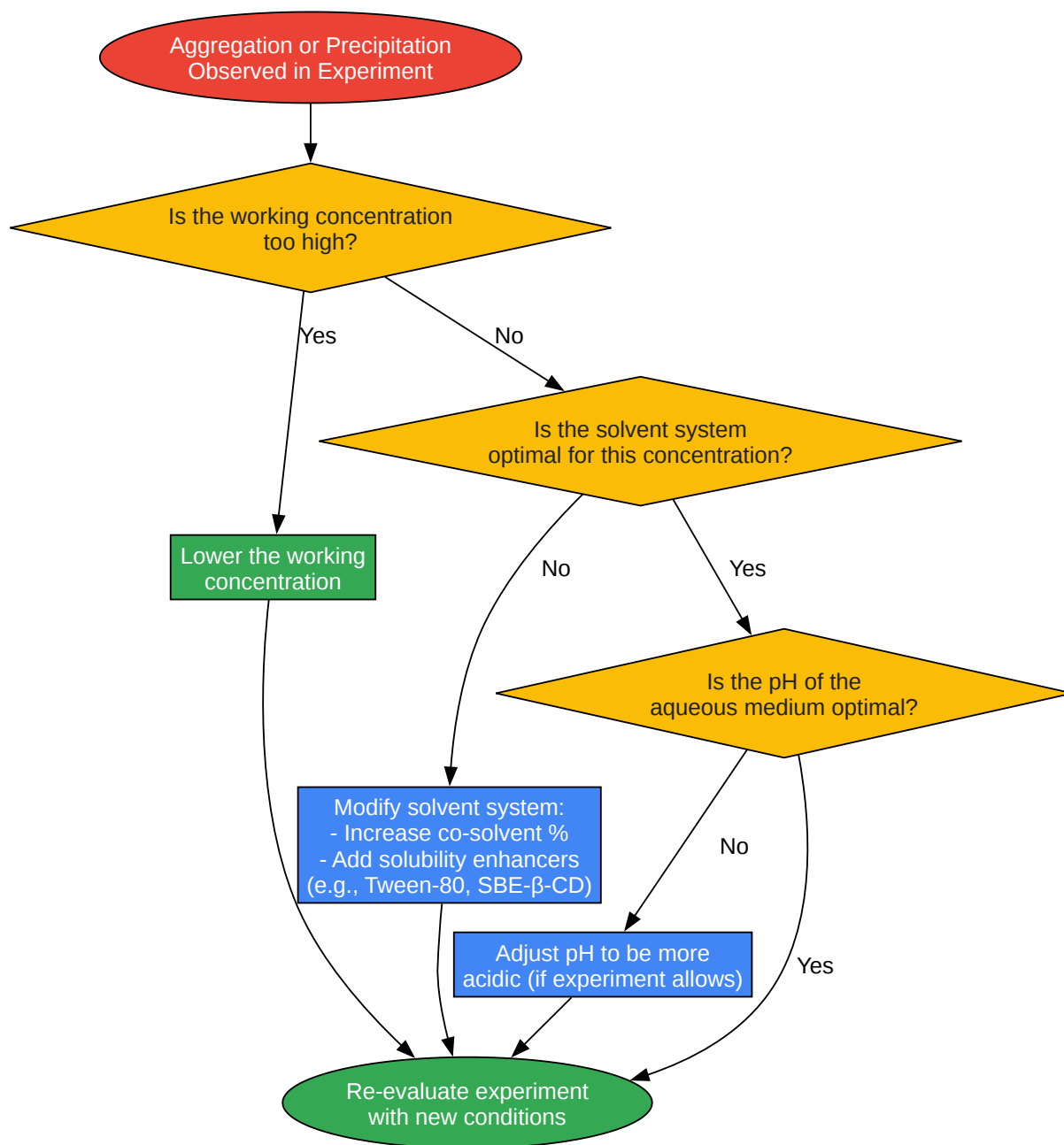
Solvent/System	Solubility	Reference
Water	0.00035 mg/mL	[3]
Aqueous buffer (pH 1)	~33 mg/mL	[1]
Aqueous buffer (pH 6.8)	~0.01 mg/mL	[1]
DMSO	Sparingly soluble (1-10 mg/mL)	[2]
1% DMSO in saline	≥ 0.57 mg/mL	[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.5 mg/mL	[4]
5% DMSO, 95% (20% SBE- β -CD in saline)	≥ 2.87 mg/mL	[4]
10% DMSO, 90% corn oil	≥ 2.5 mg/mL	[4]

Experimental Protocols & Workflows

Workflow for Preparing Elacestrant Dihydrochloride Solutions

The following diagram outlines a general workflow for preparing solutions of Elacestrant dihydrochloride to minimize aggregation.





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